

FPH1: A Technical Guide to its Chemical Properties, Structure, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(5-chloro-2-methyl-N-methylsulfonylanilino)-N-(2,6-difluorophenyl)acetamide

Cat. No.: B147183

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

FPH1, also known as BRD-6125, is a small molecule that has been identified as a potent promoter of functional proliferation in primary human hepatocytes. This technical guide provides a comprehensive overview of the chemical properties, structure, and known biological activities of FPH1, with a focus on the experimental data and methodologies relevant to researchers in the fields of liver biology, regenerative medicine, and drug discovery. The ability of FPH1 to expand populations of mature human primary hepatocytes in vitro makes it a valuable tool for a variety of research and development applications, including drug metabolism and toxicity screening, disease modeling, and the development of cell-based therapies.

Chemical and Physical Properties

FPH1 is a synthetic, small molecule compound with the IUPAC name 2-[(5-Chloro-2-methylphenyl)(methylsulfonyl)amino]-N-(2,6-difluorophenyl)-acetamide.^[1] Its key chemical and physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₅ ClF ₂ N ₂ O ₃ S	
Molecular Weight	388.82 g/mol	[1]
CAS Number	708219-39-0	
Appearance	White to beige solid/powder	[1]
Purity	≥98% (HPLC)	[1]
Solubility	Soluble in DMSO (>10 mM); Insoluble in water and ethanol	[1][2]
Storage	Store powder at -20°C. Stock solutions can be stored at -80°C for up to a year. Avoid repeated freeze-thaw cycles.	

Chemical Structure

The chemical structure of FPH1 is characterized by a central N-phenyl-2-(N-phenylmethylsulfonamido) acetamide core. Structure-activity relationship studies have indicated that the 5-chloro-2-methyl substitution on the sulfonamido phenyl ring and the presence of a small functional group at the para position of the phenylamide ring are key for its biological activity.

Structural Identifiers:

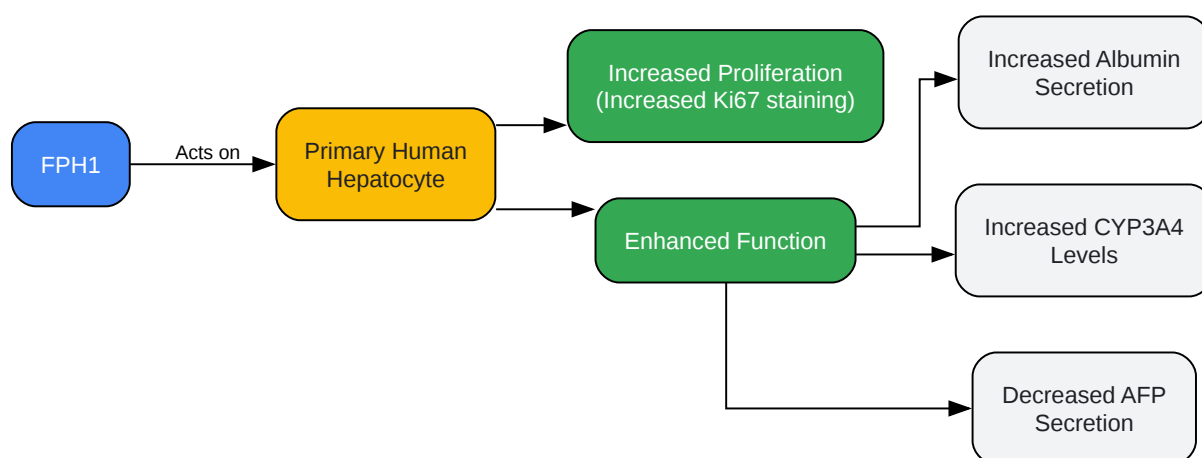
- SMILES:Cc1ccc(cc1N(CC(=O)Nc2c(cccc2F)F)S(=O)(=O)C)Cl
- InChI:1S/C16H15ClF2N2O3S/c1-10-6-7-11(17)8-14(10)21(25(2,23)24)9-15(22)20-16-12(18)4-3-5-13(16)19/h3-8H,9H2,1-2H3,(H,20,22)[1]

Biological Activity and Mechanism of Action

FPH1 promotes the functional proliferation of primary human hepatocytes in vitro. This activity has been observed across hepatocytes from genetically diverse individuals, indicating a robust mechanism of action. FPH1 treatment leads to an increase in hepatocyte nuclei count and the

number of nuclei undergoing mitosis in a concentration-dependent manner. In addition to promoting proliferation, FPH1 has been shown to enhance hepatocyte function, including increased albumin secretion and CYP3A4 levels, while decreasing the secretion of alpha-fetoprotein (AFP), a marker of a less mature hepatic phenotype.

The precise signaling pathway through which FPH1 exerts its effects has not been fully elucidated in the available literature. However, its ability to promote the expansion of mature hepatocytes suggests an interaction with pathways that regulate cell cycle progression and maintain the differentiated state of hepatocytes.



[Click to download full resolution via product page](#)

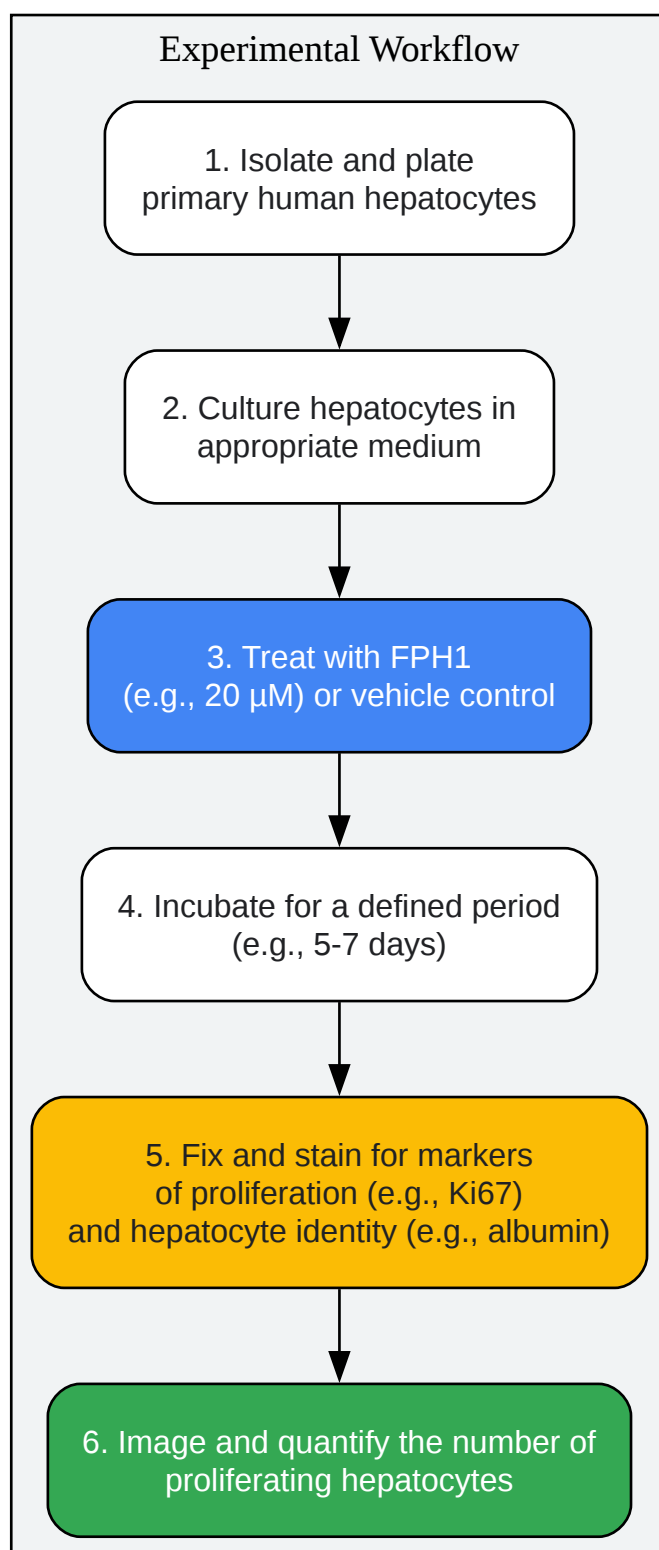
Figure 1. Biological effects of FPH1 on primary human hepatocytes.

Experimental Protocols

The following are generalized experimental protocols based on the available information. Researchers should consult the primary literature for more detailed and specific methodologies.

In Vitro Hepatocyte Proliferation Assay

This protocol outlines a general workflow for assessing the effect of FPH1 on hepatocyte proliferation.



[Click to download full resolution via product page](#)

Figure 2. Workflow for in vitro hepatocyte proliferation assay.

Key Steps:

- **Hepatocyte Culture:** Primary human hepatocytes are seeded on collagen-coated plates in a suitable culture medium.
- **FPH1 Treatment:** FPH1 is dissolved in DMSO to create a stock solution and then diluted to the final working concentration in the culture medium. A vehicle control (DMSO) should be run in parallel. A concentration of 20 μ M for FPH1 has been used in studies.
- **Incubation:** Cells are incubated with FPH1 for a period of several days, with media changes as required.
- **Analysis:** Proliferation can be assessed by various methods, including:
 - **Immunofluorescence:** Staining for proliferation markers like Ki67 and hepatocyte markers like albumin.
 - **Cell Counting:** Direct counting of hepatocyte nuclei.
 - **DNA Synthesis Assays:** Measurement of BrdU or EdU incorporation.

Preparation of FPH1 Stock and Dosing Solutions

The following provides guidance on preparing FPH1 for in vitro and in vivo studies.

Solution Type	Solvent	Concentration	Storage
In Vitro Stock Solution	DMSO	≥ 10 mM	-80°C for up to 1 year
In Vivo Formulation (Oral)	CMC-Na	≥ 5 mg/mL (as a suspension)	Use immediately
In Vivo Formulation (Injection)	5% DMSO, 40% PEG300, 5% Tween 80, 50% ddH ₂ O	~ 3.95 mg/mL (clear solution)	Use immediately
In Vivo Formulation (Injection)	5% DMSO, 95% Corn oil	-	Use immediately

Note: For in vivo formulations, it is crucial to ensure the final solution is homogenous and suitable for the chosen route of administration. The provided formulations are examples, and optimization may be necessary.

Applications in Research and Drug Development

The ability of FPH1 to promote the proliferation of functional primary human hepatocytes opens up several key applications:

- **Renewable Source of Hepatocytes:** FPH1 can be used to expand limited populations of primary human hepatocytes for use in a wide range of in vitro assays.
- **Drug Discovery and Development:** An expanded and functional population of hepatocytes is invaluable for studies of drug metabolism, drug-drug interactions, and hepatotoxicity.
- **Disease Modeling:** FPH1 can facilitate the generation of sufficient numbers of hepatocytes for the development of in vitro models of liver diseases.
- **Regenerative Medicine:** FPH1, in combination with other factors, may play a role in the differentiation and expansion of iPS cell-derived hepatocytes for therapeutic applications.^[1]

Conclusion

FPH1 is a valuable chemical tool for researchers working with primary human hepatocytes. Its well-defined chemical properties and demonstrated biological activity in promoting hepatocyte proliferation and function make it a significant compound in the fields of liver biology and drug development. Further research into the precise molecular mechanisms of FPH1 action will likely uncover new insights into the regulation of hepatocyte proliferation and differentiation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Mechanically driven ATP synthesis by F1-ATPase. | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [FPH1: A Technical Guide to its Chemical Properties, Structure, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147183#chemical-properties-and-structure-of-fph1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com